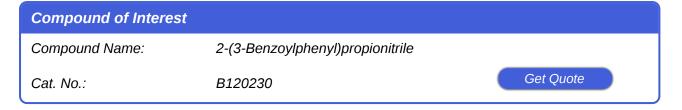


Application Notes and Protocols: Synthesis of Ketoprofen from 2-(3-Benzoylphenyl)propionitrile

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the synthesis of Ketoprofen, a non-steroidal anti-inflammatory drug (NSAID), via the hydrolysis of **2-(3-Benzoylphenyl)propionitrile**. The synthesis involves the acid-catalyzed hydrolysis of the nitrile group to a carboxylic acid. This application note includes a step-by-step experimental protocol, a summary of quantitative data, and visual diagrams of the reaction pathway and experimental workflow to aid researchers in the successful replication of this synthesis.

Introduction

Ketoprofen, chemically known as 2-(3-benzoylphenyl)propionic acid, is a widely used NSAID with analgesic, anti-inflammatory, and antipyretic properties.[1][2][3] It is primarily used for the management of pain and inflammation associated with arthritis and other musculoskeletal disorders.[1][2] The synthesis of Ketoprofen can be achieved through various routes, with one common method involving the hydrolysis of the intermediate **2-(3-**

Benzoylphenyl)propionitrile.[4][5][6] This intermediate serves as a key precursor in several synthetic strategies for producing Ketoprofen.[6] This document outlines a reliable method for the final hydrolysis step to yield high-purity Ketoprofen.



Reaction Pathway

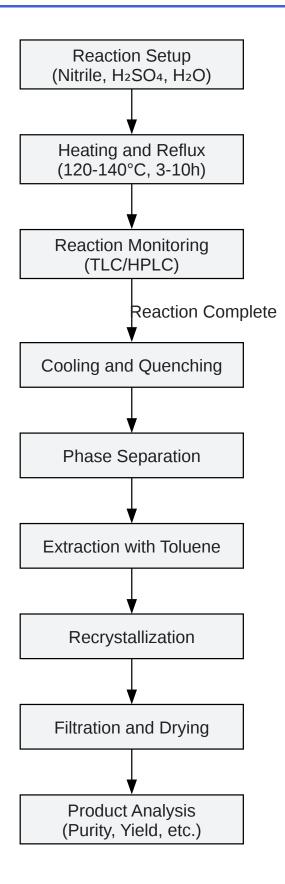
The synthesis of Ketoprofen from **2-(3-Benzoylphenyl)propionitrile** is a direct hydrolysis reaction. The nitrile group (-CN) is converted to a carboxylic acid group (-COOH) in the presence of a strong acid catalyst, typically sulfuric acid, and water.



H₂SO₄, H₂O Heat







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